

In-Depth Technical Guide: t-Butyl 3-(hydroxypropoxy)propanoate (CAS: 2100306-78-1)

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Compound of Interest

Compound Name: *t*-Butyl 3-(hydroxypropoxyl)-propanoate

Cat. No.: B1654089

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Disclaimer: Based on publicly available information, t-Butyl 3-(hydroxypropoxy)propanoate is primarily a chemical intermediate. Detailed experimental protocols, extensive biological activity data, and established signaling pathway associations are not readily available in the public domain. This guide provides a summary of the existing chemical and physical data.

Introduction

t-Butyl 3-(hydroxypropoxy)propanoate (CAS number 2100306-78-1) is a bifunctional organic molecule. It incorporates a terminal hydroxyl (-OH) group and a tert-butyl ester protected carboxylic acid.^{[1][2]} This structure makes it a useful building block in organic synthesis, particularly in the construction of larger molecules where sequential reactions at different functional groups are required. The tert-butyl ester serves as a protecting group for the carboxylic acid, which can be selectively removed under acidic conditions to liberate the free acid for further modification.^{[1][2]} The hydroxyl group provides a reactive site for various transformations, such as etherification, esterification, or oxidation.

Physicochemical Properties

The fundamental physicochemical properties of t-Butyl 3-(hydroxypropoxy)propanoate have been compiled from various chemical databases and suppliers. These properties are essential for its handling, storage, and application in experimental settings.

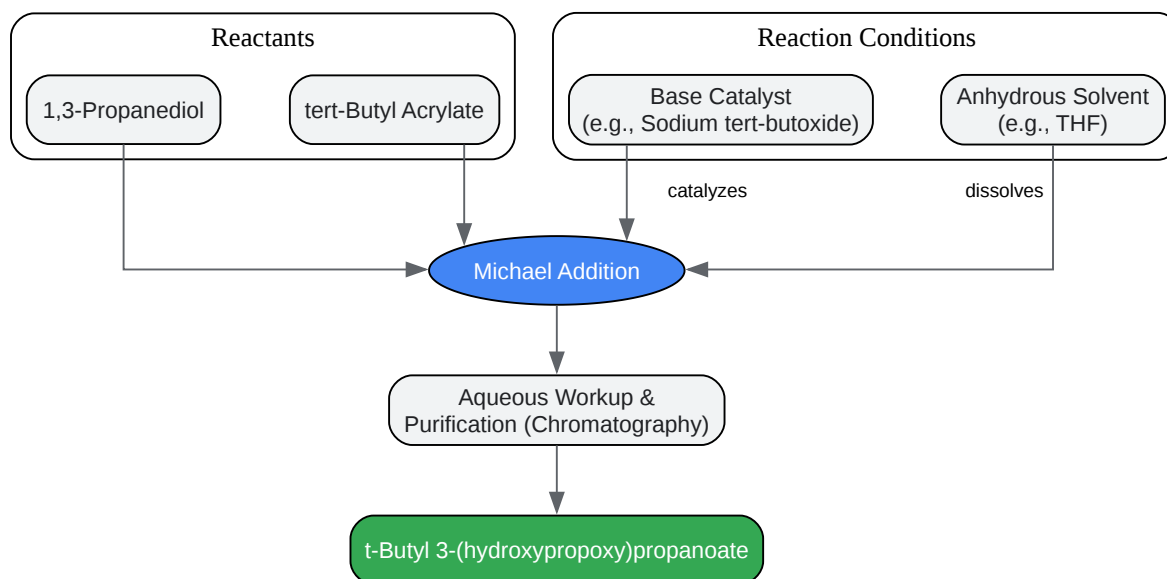
Property	Value	Source
CAS Number	2100306-78-1	[3]
Molecular Formula	C ₁₀ H ₂₀ O ₄	[3]
Molecular Weight	204.26 g/mol	[3]
IUPAC Name	tert-butyl 3-(3-hydroxypropoxy)propanoate	[3]
Appearance	Colorless to light yellow liquid	MedChemExpress
Density	1.016 ± 0.06 g/cm ³ (Predicted)	[4]
Boiling Point	291.1 ± 15.0 °C (Predicted)	ChemBK
SMILES	<chem>CC(C)(C)OC(=O)CCOCCCO</chem>	[3]
InChIKey	NFYXXORESKNQKM-UHFFFAOYSA-N	[3]

Synthesis and Reactivity

General Synthesis Approach

While specific, detailed experimental protocols for the synthesis of t-Butyl 3-(hydroxypropoxy)propanoate are not published in peer-reviewed journals, a logical synthetic route can be inferred from its structure. A plausible method would involve the Michael addition of 1,3-propanediol to tert-butyl acrylate. This reaction would likely be catalyzed by a base.

A generalized workflow for such a synthesis is depicted below.



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Caption: Plausible synthetic workflow for t-Butyl 3-(hydroxypropoxy)propanoate.

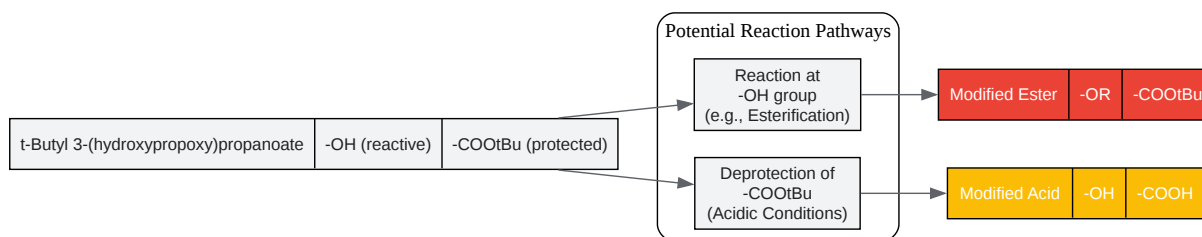
Chemical Reactivity

The reactivity of t-Butyl 3-(hydroxypropoxy)propanoate is characterized by its two distinct functional groups:

- **Hydroxyl Group:** The primary alcohol can undergo typical reactions such as oxidation to an aldehyde or carboxylic acid, esterification with carboxylic acids or acyl chlorides, and etherification.
- **tert-Butyl Ester:** This group is stable to many reaction conditions but can be selectively cleaved under acidic conditions (e.g., trifluoroacetic acid) to yield the corresponding carboxylic acid. This deprotection strategy is common in multi-step organic synthesis.

The dual functionality allows for its use as a linker molecule, where one end can be attached to a substrate via the hydroxyl group, and the other end can be deprotected to reveal a carboxylic

acid for conjugation to another molecule.



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Caption: Reactivity pathways of t-Butyl 3-(hydroxypropoxy)propanoate.

Potential Applications in Research and Development

Given its structure, t-Butyl 3-(hydroxypropoxy)propanoate is a candidate for use in several areas of chemical and pharmaceutical research:

- **Linker Chemistry:** It can be used as a hydrophilic linker in the development of PROTACs (Proteolysis Targeting Chimeras) or Antibody-Drug Conjugates (ADCs), connecting the targeting moiety to the payload.
- **Polymer Synthesis:** The hydroxyl group can serve as an initiator for ring-opening polymerization to create block copolymers.
- **Functionalized Surfaces:** It can be used to modify surfaces by attaching the hydroxyl end to a solid support, leaving the protected carboxylic acid available for further functionalization after deprotection.

Conclusion

t-Butyl 3-(hydroxypropoxy)propanoate is a valuable synthetic intermediate due to its orthogonal protecting group strategy. While detailed biological studies and experimental protocols are not widely published, its chemical properties make it a versatile tool for chemists in the fields of drug discovery, materials science, and biotechnology. Further research is needed to explore its potential biological activities and to develop and publish detailed experimental procedures for its synthesis and application.

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